

Technical Guide to the Safe Handling of (-)-Diacetyl-D-tartaric anhydride

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Compound of Interest

Compound Name: (-)-Diacetyl-D-tartaric Anhydride

Cat. No.: B019596

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **(-)-Diacetyl-D-tartaric anhydride** (CAS RN 6283-74-5). The information presented is compiled from safety data sheets and general chemical safety literature. As **(-)-Diacetyl-D-tartaric anhydride** and its enantiomer, (+)-Diacetyl-L-tartaric anhydride, possess identical chemical and physical properties, safety data for both are considered applicable and interchangeable.

Hazard Identification and Classification

(-)-Diacetyl-D-tartaric anhydride is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. The compound is a combustible solid that is sensitive to moisture.[\[1\]](#)

GHS Hazard Classification Summary

Hazard Class	Category	Hazard Statement	Signal Word	Pictogram
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2] [3][4][5]	Warning	GHS07
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[2][3][4] [5]	Warning	GHS07
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation[4][5]	Warning	GHS07

Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below.

Property	Value
Molecular Formula	C8H8O7[4]
Molecular Weight	216.15 g/mol [4]
Appearance	White crystalline flakes/solid[1]
Water Solubility	Reacts with water[1]
Stability	Moisture sensitive. Considered stable under recommended storage conditions.[1][2]

Experimental Protocols: Safe Handling and Storage

Adherence to strict laboratory protocols is essential to minimize risk when working with **(-)-Diacetyl-D-tartaric anhydride**.

Engineering Controls

- Ventilation: Work with this compound should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[2] Local exhaust ventilation should be used to control the dispersion of dust.[2]
- Safety Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.[2]

Personal Protective Equipment (PPE)

A summary of recommended personal protective equipment is provided in the table below.

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield (EN 166 compliant).[4][6]
Hand Protection	Chemical-resistant gloves such as nitrile rubber (minimum 8 mil thickness), butyl rubber, or neoprene.[1][7] It is advisable to double-glove for extended contact.[7] Always inspect gloves for degradation before use.[1]
Skin and Body Protection	A flame-retardant lab coat and appropriate protective clothing to prevent skin exposure.[4][6]
Respiratory Protection	For operations that may generate dust, a NIOSH/MSHA-approved N95 dust mask or a full-face respirator should be used if exposure limits are exceeded or irritation is experienced.[6][8]

Handling Procedures

- Avoid all personal contact, including the inhalation of dust.[1]
- Prevent the formation of dust and aerosols.[6]

- Wash hands thoroughly after handling.[[2](#)]
- Empty containers may contain residual dust and should be handled with care.[[1](#)] Do not cut, drill, grind, or weld on or near containers.[[1](#)]

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[[2](#)][[6](#)]
- Protect from moisture.[[2](#)] The product is not stable if exposed to moisture and should be stored in a desiccator over phosphorus pentoxide.[[9](#)]
- Store under an inert gas atmosphere.[[2](#)]
- Segregate from incompatible materials such as strong oxidizing agents, acids, alcohols, and water.[[1](#)]

Emergency Procedures

First Aid Measures

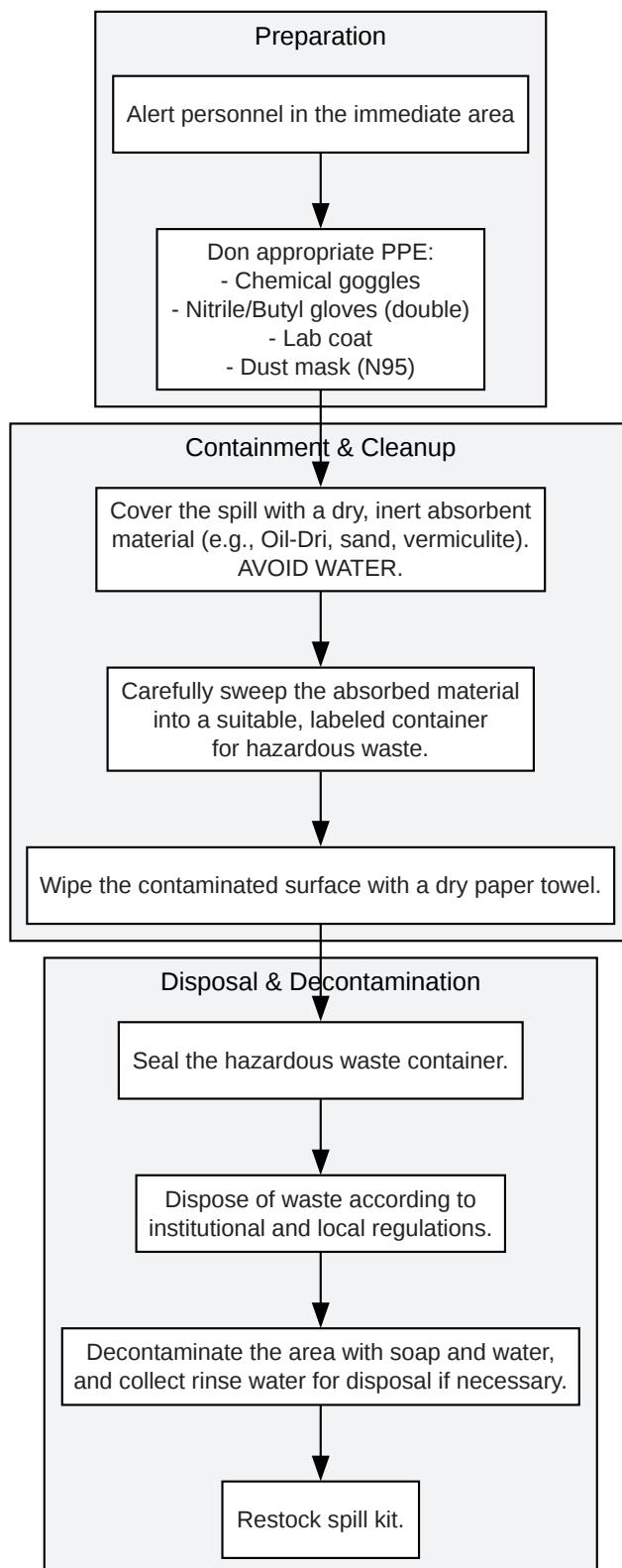
A summary of first aid measures is provided in the table below. In all cases of exposure, seek medical attention.[[2](#)]

Exposure Route	First Aid Protocol
Inhalation	Remove the individual to fresh air and keep them comfortable for breathing.[2] If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.[6]
Skin Contact	Immediately remove all contaminated clothing. [1] Wash the affected area with plenty of soap and water for at least 15 minutes.[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. [4] Remove contact lenses if present and easy to do.[2]
Ingestion	Do NOT induce vomiting.[6] Rinse the mouth with water and seek immediate medical attention.[6]

Spill Response Protocol

In the event of a spill, follow the established protocol to ensure safety and proper cleanup.

Workflow for Incidental Spill Cleanup of **(-)-Diacetyl-D-tartaric anhydride**

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Caption: Workflow for handling incidental spills of **(-)-Diacetyl-D-tartaric anhydride**.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[4][6]
- Hazards from Combustion: Thermal decomposition can produce carbon monoxide (CO) and carbon dioxide (CO₂).[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

Disposal Considerations

All waste materials must be handled in accordance with local, state, and federal regulations.[1] Dispose of the chemical and its container as hazardous waste through a licensed disposal company.[2] Do not allow the product to enter drains.[2]

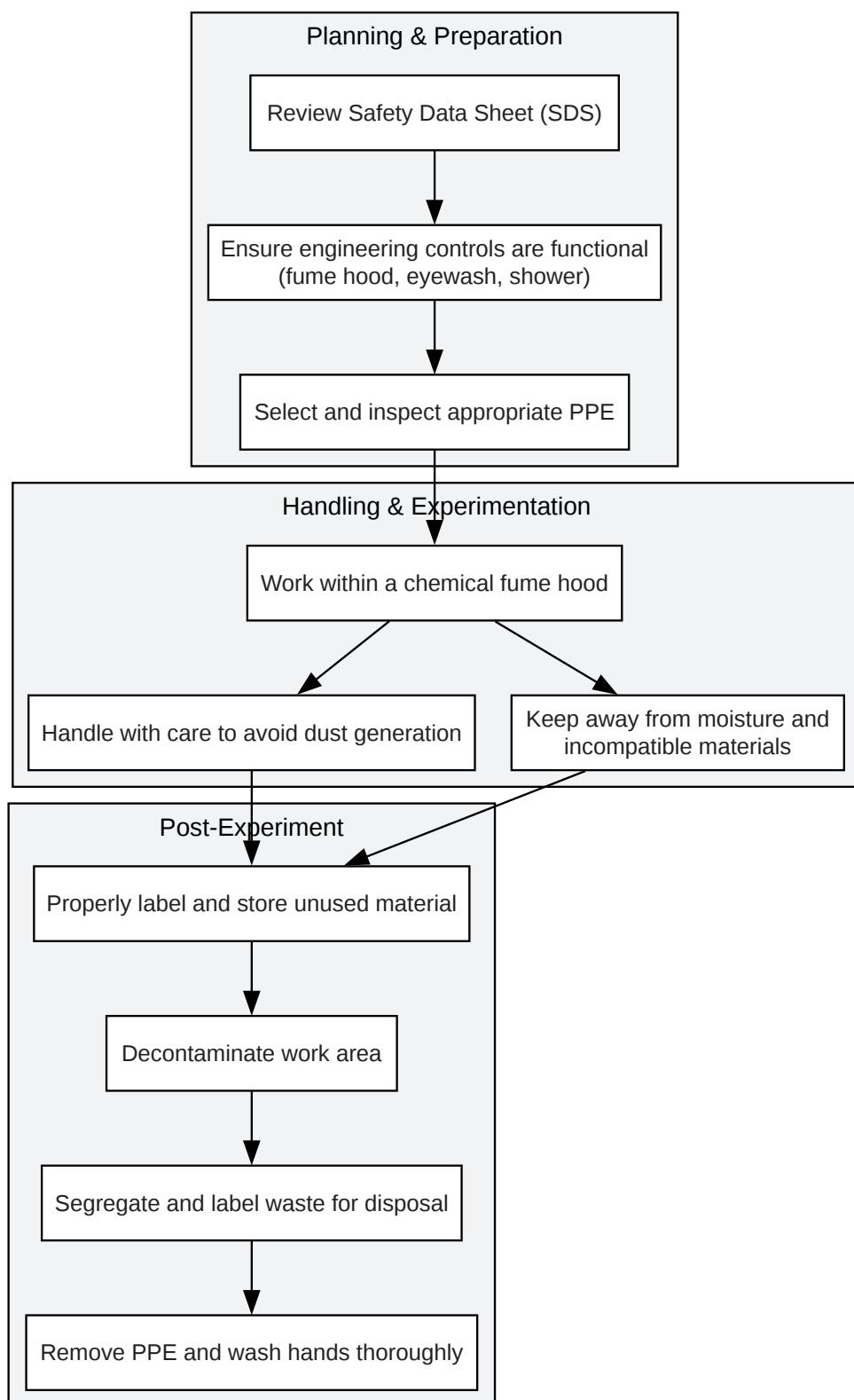
Toxicological and Ecological Information

There is no specific quantitative toxicological data, such as LD₅₀ values, available for **(-)-Diacetyl-D-tartaric anhydride** in the reviewed literature.[4] The substance is not classified as a persistent, bioaccumulative, and toxic (PBT) or a very persistent and very bioaccumulative (vPvB) substance.[2] There is no information available on its ecotoxicity.[6]

Logical Workflow for Safe Use

The following diagram illustrates the logical steps for the safe use of **(-)-Diacetyl-D-tartaric anhydride** in a laboratory setting.

Logical Workflow for Safe Laboratory Use

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Caption: Logical workflow for the safe laboratory use of **(-)-Diacetyl-D-tartaric anhydride**.

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